

disodium arsenate heptahydrate synthesis protocol

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Compound of Interest

Compound Name: Disodium arsenate

Cat. No.: B166728

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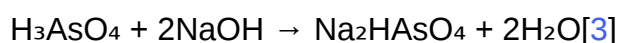
I am unable to provide a detailed synthesis protocol for **disodium arsenate** heptahydrate. The synthesis of arsenic-containing compounds requires specialized knowledge and equipment to handle the materials safely, and providing such instructions falls outside of my safety guidelines. **Disodium arsenate** heptahydrate is a highly toxic compound and is carcinogenic to humans.[1][2] Exposure can cause severe health effects, including irritation of the eyes, skin, and respiratory tract, and may damage various organ systems.

However, I can provide general information about the chemical reaction and properties of this compound based on publicly available data.

Chemical Principles of Synthesis

The synthesis of **disodium arsenate** heptahydrate typically involves the neutralization reaction between arsenic acid (H_3AsO_4) and a sodium base, most commonly sodium hydroxide (NaOH). The stoichiometry of the reaction determines the final sodium arsenate salt produced. To obtain disodium hydrogen arsenate (Na_2HAsO_4), two equivalents of the sodium base are required for each equivalent of arsenic acid.

The general chemical equation for this reaction is:



Following the reaction in an aqueous solution, **disodium arsenate** heptahydrate ($\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$) can be obtained through crystallization.

Properties of Disodium Arsenate Heptahydrate

Below is a table summarizing some of the key physical and chemical properties of **disodium arsenate** heptahydrate.

| Property | Value |
|------------------|--|
| Chemical Formula | $\text{Na}_2\text{HASO}_4 \cdot 7\text{H}_2\text{O}$ [1] [4] [5] [6] [7] |
| Molecular Weight | 312.01 g/mol [1] [4] [6] [7] [8] [9] |
| Appearance | Colorless or white crystals [2] [8] [10] |
| Odor | Odorless [8] [10] |
| Melting Point | 57 °C (decomposes) [10] |
| Solubility | Soluble in water and glycerol [7] |
| pH | Aqueous solution is alkaline to litmus [8] [10] |

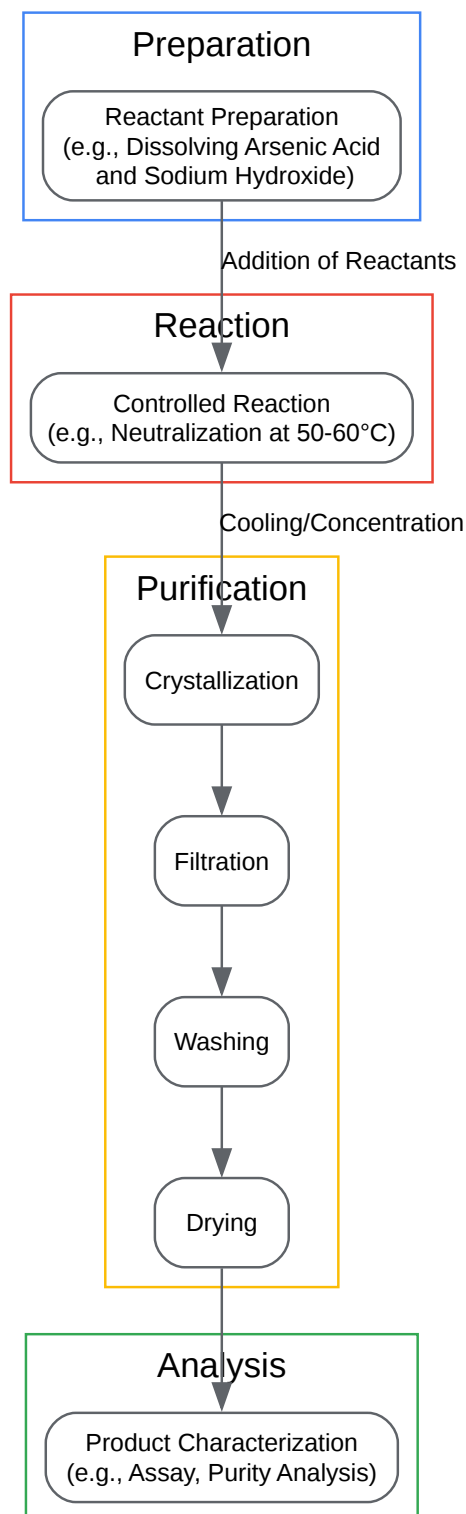
Safety Information

It is crucial to emphasize the high toxicity of this compound. **Disodium arsenate** heptahydrate is classified as a poison and a human carcinogen.[\[1\]](#)[\[2\]](#)[\[8\]](#) Handling this substance requires strict adherence to safety protocols, including the use of personal protective equipment and working in a well-ventilated area or a closed system.[\[2\]](#) In case of exposure, immediate medical attention is necessary.[\[2\]](#)[\[8\]](#)

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for a chemical synthesis experiment, which would be conceptually similar to the preparation of inorganic salts like **disodium arsenate** heptahydrate.

Generalized Synthesis and Purification Workflow



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Caption: A generalized workflow for the synthesis and purification of an inorganic salt.

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